

An In-depth Technical Guide to the Chemical Properties of Cobalt Hydrogen Phosphate

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Compound of Interest

Compound Name: Cobalt hydrogen phosphate

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This technical guide provides a comprehensive overview of the core chemical properties of **cobalt hydrogen phosphate** (CoHPO_4), a compound of increasing interest in materials science, catalysis, and potentially in biomedical applications. This document details its structural characteristics, physicochemical properties, and reactivity, supported by experimental protocols and data visualizations to facilitate understanding and further research.

Physicochemical Properties

Cobalt hydrogen phosphate is an inorganic compound whose properties can vary depending on its hydration state and crystalline form. The following table summarizes key quantitative data for **cobalt hydrogen phosphate** and related compounds.

Property	Value	Compound
Molecular Formula	CoHPO ₄	Cobalt Hydrogen Phosphate
Molar Mass	154.91 g/mol	Cobalt Hydrogen Phosphate
Crystal System	Monoclinic	Co ₃ (HPO ₄) ₂ (OH) ₂ [1]
Space Group	P2 ₁ /n	Co ₃ (HPO ₄) ₂ (OH) ₂ [1]
Lattice Parameters	a = 7.532(1) Å, b = 7.516(1) Å, c = 7.700(2) Å, β = 121.91(1)°	Co ₃ (HPO ₄) ₂ (OH) ₂ [1]
Solubility Product (pK _{sp})	6.7	CoHPO ₄
Appearance	Violet/Purple Crystalline Solid	Cobalt(II) Phosphates

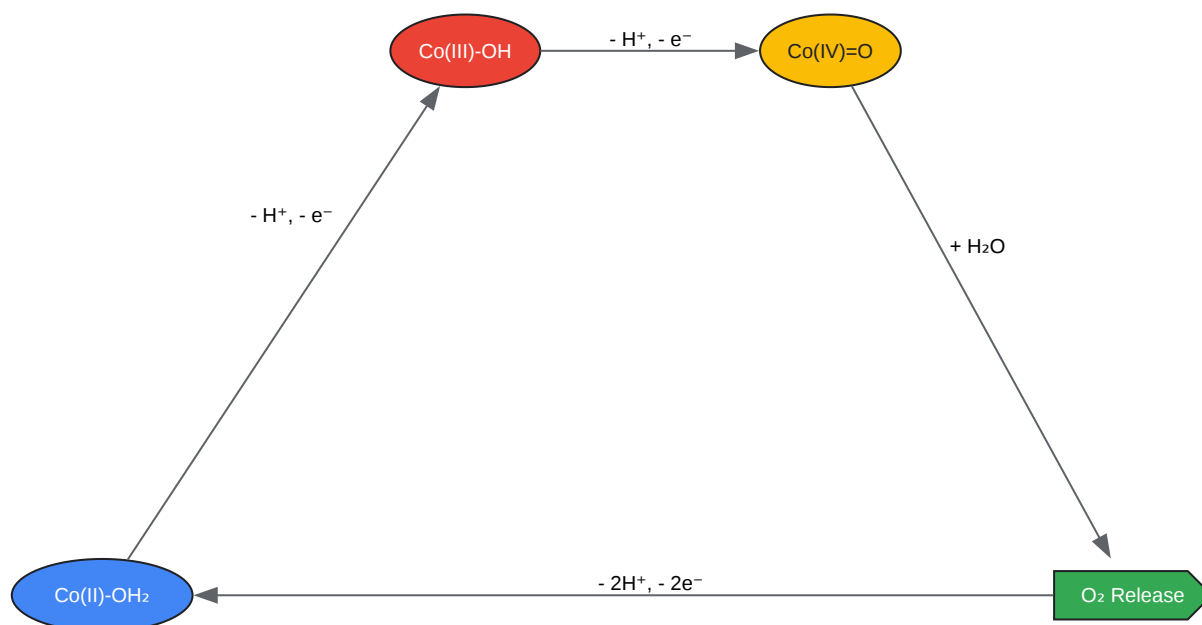
Crystal Structure

The crystal structure of **cobalt hydrogen phosphate** and its analogues is fundamental to understanding its properties. While detailed crystallographic data for anhydrous CoHPO₄ is not readily available, the structure of the related compound, cobalt(II) hydrogen phosphate hydroxide (Co₃(HPO₄)₂(OH)₂), has been determined to have a monoclinic symmetry.[1] The structure consists of cobalt ions coordinated to phosphate and hydroxide groups, forming a three-dimensional framework. The cobalt ions can occupy both octahedral and pentacoordinate sites.[2] In the hydrated form, such as CoHPO₄·3H₂O, the compound can form ultrathin nanosheets.[3]

Synthesis and Characterization Workflow

The synthesis of **cobalt hydrogen phosphate** can be achieved through various methods, with co-precipitation and hydrothermal synthesis being the most common. The following diagram illustrates a general workflow for the synthesis and characterization of CoHPO₄.





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